

# Foreword: The Significance of Physicochemical Characterization

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## Compound of Interest

Compound Name: 1-Chloro-8-fluorooctane

CAS No.: 593-14-6

Cat. No.: B1604543

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In the landscape of modern chemical synthesis, particularly within pharmaceutical and materials science, the utility of a molecule is intrinsically linked to its physical properties. These are not mere data points, but foundational parameters that govern a compound's behavior, from its reactivity in a synthesis flask to its pharmacokinetic profile in a biological system. **1-Chloro-8-fluorooctane** (CAS No. 593-14-6), a bifunctional halogenated alkane, serves as a quintessential example.<sup>[1][2]</sup> Its value as a synthetic intermediate lies in the differential reactivity of the carbon-chlorine and carbon-fluorine bonds, allowing for sequential and selective chemical modifications.<sup>[2][3]</sup>

This guide provides an in-depth examination of the core physical properties of **1-Chloro-8-fluorooctane**. As a Senior Application Scientist, my objective is not simply to present data, but to provide the context, causality, and robust experimental frameworks necessary for you, the practicing scientist, to confidently utilize this compound. We will delve into the "why" behind the "how," ensuring that each protocol is a self-validating system for generating reliable and reproducible data in your own laboratory settings.

## Molecular Identity and Structural Overview

**1-Chloro-8-fluorooctane** is a colorless liquid, sometimes noted as having a pungent odor.[4] Its structure is defined by an eight-carbon aliphatic chain, terminated by a chlorine atom at one end and a fluorine atom at the other. This unique arrangement makes it a valuable building block for creating more complex molecules.[1][2]

- IUPAC Name: **1-chloro-8-fluorooctane**[5]
- CAS Number: 593-14-6[1][4]
- Molecular Formula: C<sub>8</sub>H<sub>16</sub>ClF[4][5]
- Molecular Weight: 166.66 g/mol [4][5]
- Synonyms: 8-Fluorooctyl chloride, OCTANE, 1-CHLORO-8-FLUORO-[1][6]

## Core Physicochemical Properties

The physical constants of **1-Chloro-8-fluorooctane** dictate its handling, purification, and reaction conditions. The data presented below has been consolidated from various sources. It is critical to note the discrepancies in reported values for density and refractive index, which underscores the importance of empirical verification for any new batch of material. Such variations can arise from differences in measurement temperature, pressure, or sample purity (commercial grades are often available at ≥99.0% purity).[1][2]

Physical Property	Reported Value(s)	Source(s)
Density	0.9780 g/cm <sup>3</sup> 0.939 g/cm <sup>3</sup>	[4][1][3][6]
Boiling Point	198.1 °C (at 760 mmHg)	[1][3][4][6]
Refractive Index	1.42661.411	[4][1][3][6]
Flash Point	75.5 °C	[1][3][4][6]
Vapor Pressure	0.516 mmHg (at 25 °C)	[4]
Solubility	Insoluble in water; soluble in organic solvents.	[4]

## Experimental Verification of Physical Properties

The following sections provide detailed, field-proven protocols for the determination of key physical properties. The methodologies are designed to be robust and reproducible, providing a framework for in-house quality control and characterization.

### Determination of Density

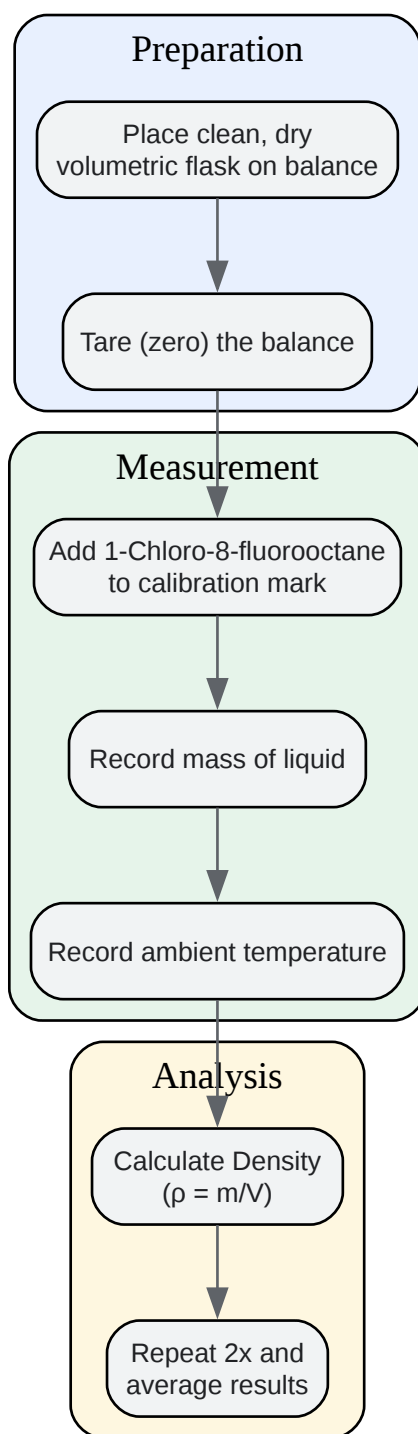
Expertise & Experience: Density ( $\rho$ ), the mass per unit volume, is a fundamental property that can indicate the purity of a liquid.<sup>[7]</sup> The choice of glassware is paramount for accuracy. While a graduated cylinder offers convenience, a volumetric flask is designed for superior precision in containing a specific volume of liquid at a given temperature.<sup>[7]</sup> The protocol below utilizes a volumetric flask for this reason. An analytical balance is specified due to its high precision, which is necessary for detecting small variations in density.<sup>[7]</sup>

#### Protocol 3.1: Density Determination via Volumetric Flask

- **Preparation:** Place a clean and dry 25-mL or 50-mL volumetric flask on an analytical balance.<sup>[7]</sup> The flask must be completely dry to avoid introducing mass errors from residual solvent.
- **Tare Balance:** Zero the balance. This step electronically subtracts the mass of the empty flask, allowing for the direct measurement of the liquid's mass.<sup>[7]</sup><sup>[8]</sup>
- **Sample Introduction:** Using a funnel to prevent spillage on the flask's neck, add **1-Chloro-8-fluorooctane** to the flask until it is approximately 90% full.
- **Precise Volume Adjustment:** Carefully add the final volume of the liquid dropwise using a Pasteur pipette until the bottom of the meniscus aligns exactly with the calibration mark on the neck of the flask.<sup>[7]</sup> Reading the meniscus at eye level is crucial to avoid parallax error.<sup>[8]</sup>
- **Mass Measurement:** Place the filled volumetric flask back on the tared analytical balance and record the mass of the **1-Chloro-8-fluorooctane**.
- **Temperature Recording:** Measure and record the ambient temperature of the laboratory, as density is temperature-dependent.

- Calculation: Calculate the density using the formula:  $\rho = m / V$ , where  $m$  is the recorded mass and  $V$  is the calibrated volume of the flask (e.g., 25.00 mL).[8]
- Validation: Repeat the measurement two more times and calculate the average density to ensure reproducibility.[7][8]

Trustworthiness: This protocol is self-validating through repetition. Consistent results across three measurements provide high confidence in the determined value. The use of calibrated, high-precision labware (volumetric flask, analytical balance) ensures the accuracy of the individual data points.



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Caption: Workflow for Density Determination.

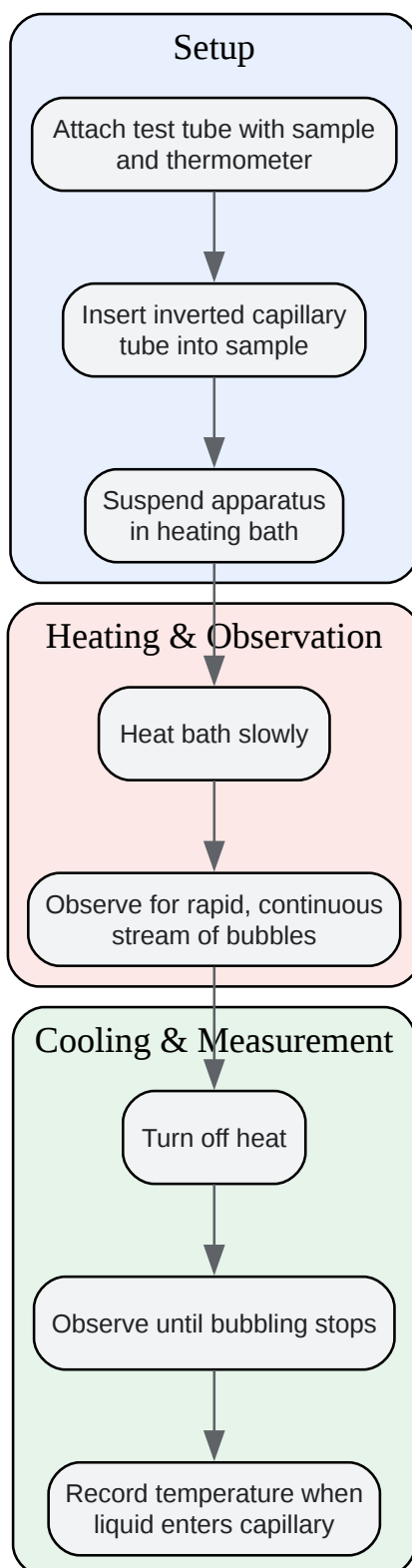
## Determination of Boiling Point

Expertise & Experience: The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[9][10] For purity assessment, a sharp, constant boiling point is indicative of a pure substance.[9] The micro-reflux or capillary method is ideal when sample volumes are limited, a common scenario in research and development. This method relies on observing the equilibrium between the liquid and vapor phases within a small-scale setup.[11] The key is to heat the sample slowly and uniformly to accurately identify the temperature at which rapid, continuous bubbling occurs and the vapor phase temperature stabilizes.

### Protocol 3.2: Micro-Boiling Point Determination (Capillary Method)

- **Apparatus Setup:** Attach a small test tube containing ~1 mL of **1-Chloro-8-fluorooctane** to a thermometer using a rubber band or wire. The base of the test tube should align with the thermometer bulb.
- **Capillary Insertion:** Place a melting-point capillary tube (sealed at one end) into the test tube with the open end down.[10]
- **Heating:** Suspend the apparatus in a heating bath (e.g., a beaker of mineral oil or a heating block). The heating medium should be filled to a level above the liquid in the test tube.
- **Initial Observation:** Begin heating the bath gently while stirring to ensure even temperature distribution. As the temperature rises, air trapped in the capillary will slowly bubble out.
- **Boiling Point Identification:** As the liquid approaches its boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[11] This occurs as the vapor pressure of the sample overcomes the atmospheric pressure.
- **Equilibrium Measurement:** Turn off the heat and allow the apparatus to cool slowly. The stream of bubbles will slow and eventually stop. The exact temperature at which the liquid just begins to enter the capillary tube is the boiling point.[9][11] This moment represents the equilibrium where the external pressure slightly exceeds the sample's vapor pressure.
- **Validation:** Record this temperature. It is also advisable to record the barometric pressure, as boiling point is pressure-dependent.[10]

Trustworthiness: The self-validating nature of this protocol comes from the direct observation of a physical equilibrium. The temperature reading is not just a single point but is confirmed during both the heating (rapid bubbling) and cooling (liquid entering capillary) phases, providing a narrow, verifiable range for the boiling point.



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Caption: Workflow for Micro-Boiling Point Determination.

## Determination of Refractive Index

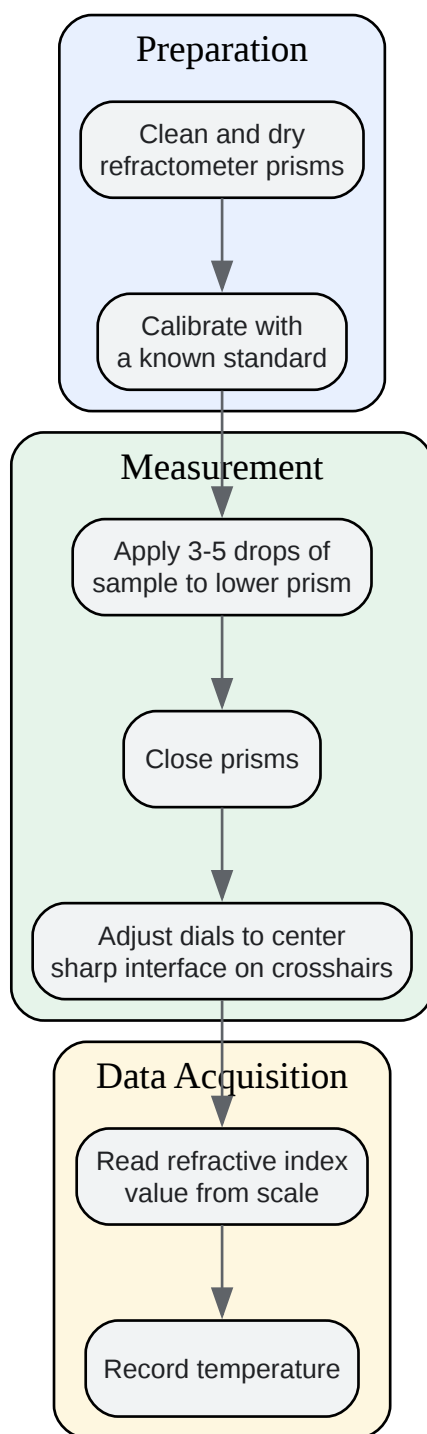
Expertise & Experience: The refractive index ( $n$ ) is a dimensionless number that describes how fast light travels through a material.<sup>[12]</sup> It is a highly characteristic property that is sensitive to temperature and the wavelength of light used for measurement.<sup>[12]</sup> For this reason, measurements are standardized, typically at 20°C using the sodium D-line (589 nm), denoted as  $n_D^{20}$ .<sup>[12]</sup> An Abbe refractometer is the classical instrument for this purpose, operating on the principle of total internal reflection.<sup>[12][13]</sup> Proper cleaning and calibration are the cornerstones of an accurate measurement. Even minute impurities can significantly alter the refractive index.

### Protocol 3.3: Refractive Index Measurement (Abbe Refractometer)

- **Instrument Preparation:** Turn on the refractometer's light source. Using a soft lens tissue and a volatile solvent like ethanol or acetone, gently clean the surfaces of the upper and lower prisms.<sup>[14]</sup> Allow the solvent to fully evaporate.
- **Calibration Check:** Place a few drops of a standard with a known refractive index (e.g., distilled water,  $n_D^{20} = 1.3330$ ) onto the lower prism and close the prism assembly. Check that the instrument reading matches the known value. Adjust if necessary.
- **Sample Application:** Place 3-5 drops of **1-Chloro-8-fluorooctane** onto the center of the lower prism using a clean Pasteur pipette.<sup>[14]</sup> Avoid touching the prism surface with the pipette to prevent scratching.<sup>[14]</sup>
- **Prism Engagement:** Carefully lower the upper prism and clamp it shut. The liquid should spread into a thin, uniform film between the prisms.<sup>[14]</sup>
- **Optical Adjustment:** Look through the eyepiece. You will see a field of view that is partially light and partially dark. Rotate the large dial on the side of the instrument to bring the dividing line (the interface) into the center of the crosshairs.<sup>[14]</sup>
- **Dispersion Correction:** If the dividing line appears colored (chromatic aberration), adjust the dispersion correction dial until the interface is a sharp, achromatic (black and white) line.<sup>[14]</sup>
- **Reading the Value:** Once a sharp line is centered in the crosshairs, press and hold the read button or switch to illuminate the scale. Read the refractive index value to four decimal places.<sup>[14]</sup>

- **Temperature Control:** Record the temperature displayed on the thermometer attached to the prisms. If the temperature is not 20°C, a correction factor may need to be applied.

**Trustworthiness:** The protocol's integrity is maintained by the initial calibration step, which verifies the instrument is functioning correctly against a known standard. The dispersion correction ensures that the measurement is accurate and not an artifact of light scattering. Cleaning between samples prevents cross-contamination, ensuring the measured value is characteristic of the substance alone.



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Caption: Workflow for Refractive Index Measurement.

## Safety, Handling, and Storage

As a halogenated organic compound, **1-Chloro-8-fluorooctane** requires careful handling.

- **Handling:** Operations should be conducted in a well-ventilated area, preferably a chemical fume hood.<sup>[6][15]</sup> Wear suitable personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat to avoid contact with skin and eyes.<sup>[4][15]</sup> The compound is reported to be an irritant.<sup>[4]</sup>
- **Storage:** Store in a tightly closed container in a cool, dry, and dark place.<sup>[4][6]</sup> Keep away from sources of ignition, heat, and strong oxidizing agents.<sup>[4][15]</sup>
- **Hazards:** When heated to decomposition, it may emit highly toxic fumes of chlorine and fluorine.<sup>[1][16]</sup>

## Conclusion

The physical properties of **1-Chloro-8-fluorooctane**—its density, boiling point, and refractive index—are critical parameters for its effective use in organic synthesis and materials development. The discrepancies in literature values highlight the necessity for rigorous, in-house experimental verification. By employing the detailed, validated protocols provided in this guide, researchers and developers can ensure the quality and consistency of their starting materials, leading to more predictable and reproducible scientific outcomes. A thorough understanding and empirical confirmation of these foundational properties are the first steps toward unlocking the full synthetic potential of this versatile bifunctional intermediate.

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